

# Application Notes and Protocols for Pigment Red 4 in Textile Dyeing Research

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## Compound of Interest

Compound Name: *Pigment red 4*

Cat. No.: *B1669069*

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These application notes provide a comprehensive overview of the use of **Pigment Red 4** (C.I. 12085) as a colorant in textile dyeing research. This document includes key chemical and physical properties, detailed experimental protocols for dyeing cotton fabric, and color fastness data.

## Introduction to Pigment Red 4

**Pigment Red 4** is a synthetic organic pigment belonging to the monoazo class of colorants.<sup>[1]</sup> <sup>[2]</sup> It is widely used in various industries, including textiles, inks, and plastics, to impart a vibrant yellowish-red hue.<sup>[3]</sup><sup>[4]</sup> In textile applications, **Pigment Red 4** is valued for its good light fastness and is typically applied to the fabric surface using a binder system, as it has no natural affinity for textile fibers.<sup>[5]</sup>

## Physicochemical Properties of Pigment Red 4

A summary of the key physical and chemical properties of **Pigment Red 4** is presented in Table 1. This data is essential for understanding the pigment's behavior in dyeing systems and for ensuring safe handling and storage.

Property	Value	Reference
C.I. Name	Pigment Red 4	<a href="#">[1]</a>
C.I. Number	12085	<a href="#">[1]</a>
CAS Number	2814-77-9	<a href="#">[6]</a>
Chemical Formula	C16H10ClN3O3	<a href="#">[6]</a>
Molecular Weight	327.72 g/mol	<a href="#">[6]</a>
Appearance	Red powder	<a href="#">[6]</a>
Solubility	Insoluble in water	<a href="#">[5]</a>

## Color Fastness Properties of Pigment Red 4 on Cotton

The durability of a colorant on a textile substrate is critical for its performance. Table 2 summarizes the color fastness properties of **Pigment Red 4** on cotton fabric, evaluated against common stressors such as light, washing, and rubbing. The ratings are based on standard industry scales, where a higher number indicates better fastness.

Fastness Property	Rating (Scale)	Test Method (Typical)	Reference
Light Fastness	6 (1-8)	ISO 105-B02 or AATCC 16.3	<a href="#">[4]</a>
Washing Fastness	4-5 (1-5)	ISO 105-C06 or AATCC 61	<a href="#">[7]</a>
Rubbing Fastness (Dry)	4 (1-5)	ISO 105-X12 or AATCC 8	<a href="#">[8]</a>
Rubbing Fastness (Wet)	3 (1-5)	ISO 105-X12 or AATCC 8	<a href="#">[8]</a>
Water Resistance	5 (1-5)	ISO 105-E01 or AATCC 107	<a href="#">[4]</a>
Acid Resistance	4-5 (1-5)	AATCC 6	<a href="#">[4]</a>
Alkali Resistance	4-5 (1-5)	AATCC 6	<a href="#">[4]</a>

## Experimental Protocols for Textile Dyeing

The following protocols provide detailed methodologies for the application of **Pigment Red 4** to cotton fabric using an exhaustion dyeing method. This method involves the application of the pigment from a dye bath, followed by fixation with a binder.

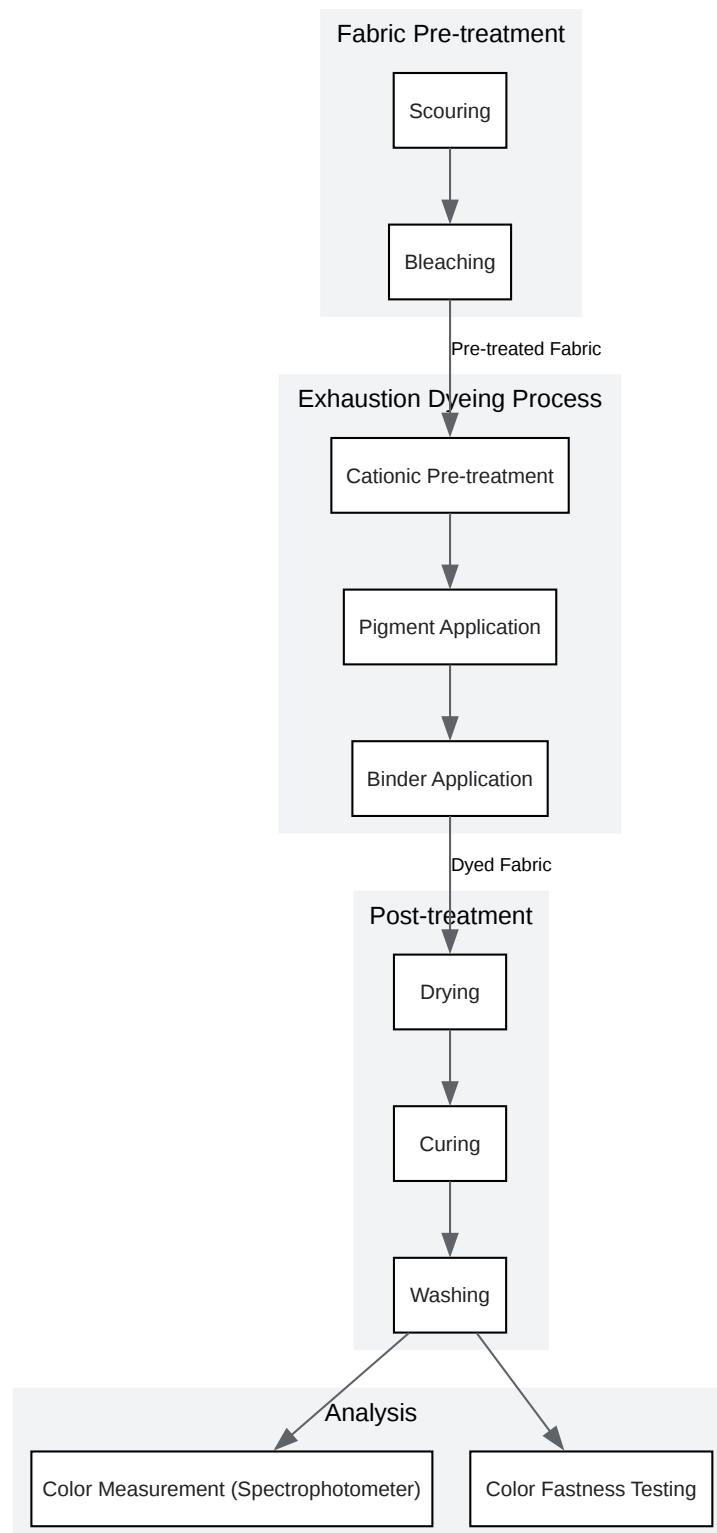
## Materials and Equipment

- Fabric: Scoured and bleached 100% cotton knit fabric
- Pigment: **Pigment Red 4** (C.I. 12085) dispersion
- Cationic Pre-treatment Agent: Poly(diallyldimethylammonium chloride) (PDADMAC) or similar cationic polymer
- Binder: Acrylic-based binder
- Wetting Agent: Non-ionic wetting agent

- Sequestering Agent: Ethylenediaminetetraacetic acid (EDTA) or similar
- Acetic Acid: Glacial
- Sodium Carbonate: Anhydrous
- Laboratory Dyeing Machine: (e.g., Mathis Labomat or similar)
- Padding Mangle
- Curing Oven/Stenter
- Spectrophotometer for color measurement
- Standard Lighting Cabinet for visual assessment

## Experimental Workflow Diagram

## Experimental Workflow for Pigment Red 4 Dyeing of Cotton

[Click to download full resolution via product page](#)**Caption: Workflow for cotton dyeing with **Pigment Red 4**.**

## Pre-treatment of Cotton Fabric

- **Scouring:** The raw cotton fabric is treated in a bath containing 2 g/L sodium hydroxide and 1 g/L non-ionic wetting agent at 95°C for 60 minutes to remove natural waxes and impurities. The fabric is then rinsed thoroughly with hot and cold water.
- **Bleaching:** The scoured fabric is bleached with 2 g/L hydrogen peroxide (35%) and 1 g/L sodium silicate at a pH of 10.5-11.0, maintained with sodium carbonate. The treatment is carried out at 90°C for 60 minutes, followed by thorough rinsing and neutralization with dilute acetic acid.

## Cationic Pre-treatment

To enhance pigment exhaustion, the cotton fabric is pre-treated with a cationic agent.

- Prepare a treatment bath with 2-4% (on weight of fabric, owf) of a cationic polymer solution.
- Adjust the pH of the bath to 4.5-5.5 with acetic acid.
- Immerse the fabric in the bath at a liquor-to-goods ratio of 20:1.
- Raise the temperature to 60°C and maintain for 30 minutes.
- Rinse the fabric lightly and proceed to the dyeing step.

## Exhaustion Dyeing Procedure

- **Dye Bath Preparation:**
  - Prepare the dye bath with the desired concentration of **Pigment Red 4** dispersion (e.g., 1-3% owf).
  - Add 1 g/L of a non-ionic wetting agent and 1 g/L of a sequestering agent.
  - Maintain a liquor-to-goods ratio of 20:1.
- **Dyeing Cycle:**
  - Introduce the cationized fabric into the dye bath at 40°C.

- Run the dyeing machine for 10 minutes for even wetting.
- Raise the temperature to 70°C at a rate of 1.5°C/minute.
- Continue dyeing at 70°C for 45-60 minutes.
- Cool the bath down to 50°C.
- Binder Application:
  - Add 10-20% (owf) of an acrylic binder to the dye bath.
  - Run the machine for a further 20 minutes to allow for binder exhaustion onto the fabric.
- Post-Dyeing Rinsing:
  - Drain the dye bath.
  - Rinse the fabric with cold water until the water runs clear.

## Post-treatment

- Drying: The rinsed fabric is hydro-extracted and dried at 100-120°C.
- Curing: To fix the pigment and binder, the dried fabric is cured at 150°C for 5 minutes in a curing oven or stenter.[\[9\]](#)
- Washing-off: The cured fabric is given a mild wash with 1 g/L non-ionic detergent at 50-60°C for 10 minutes to remove any unfixed pigment and auxiliaries, followed by rinsing and drying.

## Color Fastness Testing Protocols

The following standard test methods are recommended for evaluating the color fastness of fabrics dyed with **Pigment Red 4**.

### Color Fastness to Washing (ISO 105-C06 or AATCC 61)

- A 10x4 cm specimen of the dyed fabric is stitched together with a multi-fiber test fabric.

- The composite specimen is washed in a standard soap solution at a specified temperature (e.g., 40°C or 60°C) for a set duration (e.g., 30 or 45 minutes) in a launder-ometer.[7]
- After washing, the specimen is rinsed, dried, and the change in color of the dyed fabric and the staining of the multi-fiber fabric are assessed using the respective grey scales.

## Color Fastness to Light (ISO 105-B02 or AATCC 16.3)

- A specimen of the dyed fabric is exposed to a xenon-arc lamp under controlled conditions of temperature and humidity.
- Simultaneously, a set of blue wool standards are exposed.
- The fading of the test specimen is compared with the fading of the blue wool standards to determine the light fastness rating.[8]

## Color Fastness to Rubbing (Crocking) (ISO 105-X12 or AATCC 8)

- A specimen of the dyed fabric is placed on the base of a crockmeter.
- A standard white cotton test cloth is mounted on the rubbing finger.
- The test is performed for a specified number of cycles under a constant pressure for both dry and wet conditions.
- The amount of color transferred to the white test cloth is assessed by comparing it with the grey scale for staining.[8]

## Safety and Handling

**Pigment Red 4** should be handled in accordance with its Safety Data Sheet (SDS).[6][10] It is recommended to use personal protective equipment, including gloves, safety glasses, and a dust mask, to avoid skin and eye contact and inhalation of the powder. The work area should be well-ventilated.

## Conclusion

**Pigment Red 4** is a versatile colorant for textile applications, offering good all-around fastness properties when applied correctly. The provided protocols offer a standardized approach for researchers to investigate the dyeing characteristics of **Pigment Red 4** on cotton. For optimal results, it is crucial to carefully control the pre-treatment, dyeing, and curing parameters. Further research can be conducted to explore the use of different binder systems and cross-linking agents to enhance the performance of **Pigment Red 4** on various textile substrates.

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## References

- 1. cosmileeurope.eu [cosmileeurope.eu]
- 2. specialchem.com [specialchem.com]
- 3. datainsightsmarket.com [datainsightsmarket.com]
- 4. Pigment Red 4 - SY Chemical Co., Ltd. [sypigment.com]
- 5. Textile Knowledge : Pigments [textileengg.blogspot.com]
- 6. tcichemicals.com [tcichemicals.com]
- 7. textilelearner.net [textilelearner.net]
- 8. blog.qima.com [blog.qima.com]
- 9. scribd.com [scribd.com]
- 10. echemi.com [echemi.com]
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